

Technical Guide: Synthesis of 2-Amino-5-bromo-3-nitrophenol Hydrobromide

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Compound of Interest

Compound Name: 2-Amino-5-bromo-3-nitrophenol
hydrobromide

Cat. No.: B13228929

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Executive Summary & Retrosynthetic Analysis

The synthesis of **2-Amino-5-bromo-3-nitrophenol hydrobromide** is a high-precision electrophilic aromatic substitution (EAS) process. The primary challenge lies in regioselectivity—directing the bromine atom specifically to the C5 position in the presence of three other substituents (OH, NH₂, NO₂).

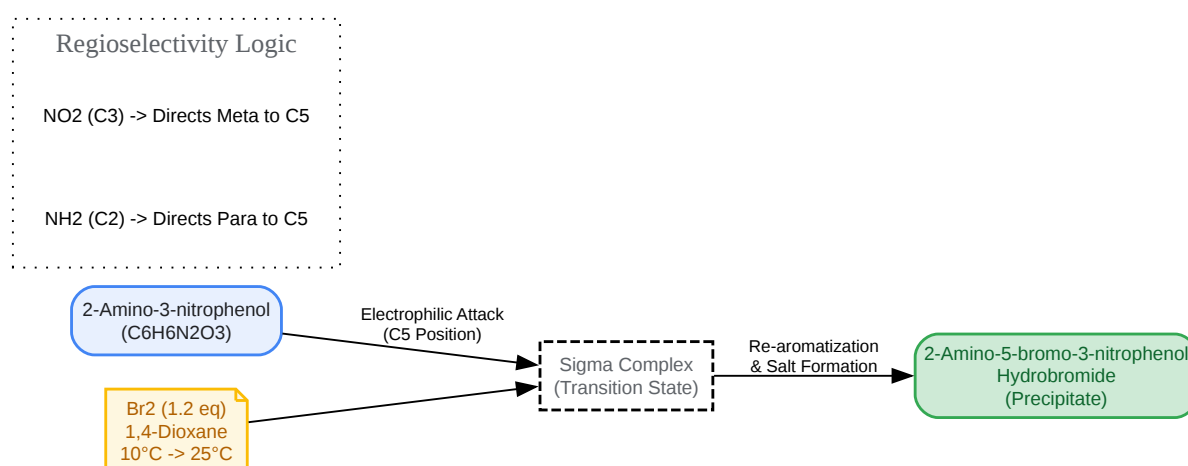
Retrosynthetic Logic

- Target: 2-Amino-5-bromo-3-nitrophenol (C5-Br).
- Precursor: 2-Amino-3-nitrophenol.[\[1\]](#)
- Disconnection: C-Br bond formation via bromination.
- Regiochemistry Control:
 - -NH₂ (Amino, C2): Strong ortho/para activator. Directs to C3 (blocked) and C5.
 - -OH (Hydroxyl, C1): Strong ortho/para activator. Directs to C2 (blocked), C4, and C6.

- -NO₂ (Nitro, C3): Strong meta deactivator. Directs to C1 (blocked) and C5.
- Conclusion: The C5 position is synergistically activated by the amino group (para-direction) and the nitro group (meta-direction), making it the thermodynamically and kinetically favored site for electrophilic attack.

Mechanistic Pathway (DOT Diagram)

The following diagram visualizes the chemical transformation and electronic directing effects.



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Caption: Mechanistic pathway showing the synergistic directing effects of the amino and nitro groups targeting the C5 position.

Experimental Protocol

This protocol is adapted from high-yield industrial patent methodologies (WO2017042182A1) optimized for purity and scalability.

Materials & Reagents

Reagent	CAS No. ^{[2][3]} ^[4]	MW (g/mol)	Equiv.	Role
2-Amino-3-nitrophenol	603-85-0	154.12	1.0	Substrate
Bromine (Br ₂)	7726-95-6	159.81	1.2	Electrophile
1,4-Dioxane	123-91-1	88.11	Solvent	Medium
Diethyl Ether	60-29-7	74.12	Wash	Purification

Step-by-Step Methodology

1. Reactor Setup

- Equip a jacketed glass reactor with a mechanical stirrer, temperature probe, and a pressure-equalizing addition funnel.
- Connect the reactor vent to a caustic scrubber (NaOH solution) to neutralize HBr fumes generated during the reaction.

2. Dissolution

- Charge 2-Amino-3-nitrophenol (1.0 eq) into the reactor.
- Add 1,4-Dioxane (approx. 20 mL per gram of substrate). Dioxane is critical as it solubilizes the starting material but acts as an anti-solvent for the hydrobromide salt product.
- Stir until a homogeneous dark red/brown solution is obtained.
- Cool the system to 10°C.

3. Bromination (Critical Process Parameter)

- Charge Bromine (1.2 eq) into the addition funnel.
- Dropwise Addition: Add bromine slowly over 30–60 minutes, maintaining the internal temperature < 15°C.

- Why? Rapid addition or high temperature promotes poly-bromination and oxidation of the amine.
- Upon completion of addition, allow the mixture to warm to 20–25°C (Room Temperature).
- Stir for 3 hours. A thick yellow/orange precipitate (the HBr salt) will form.

4. Isolation & Purification[5][6][7]

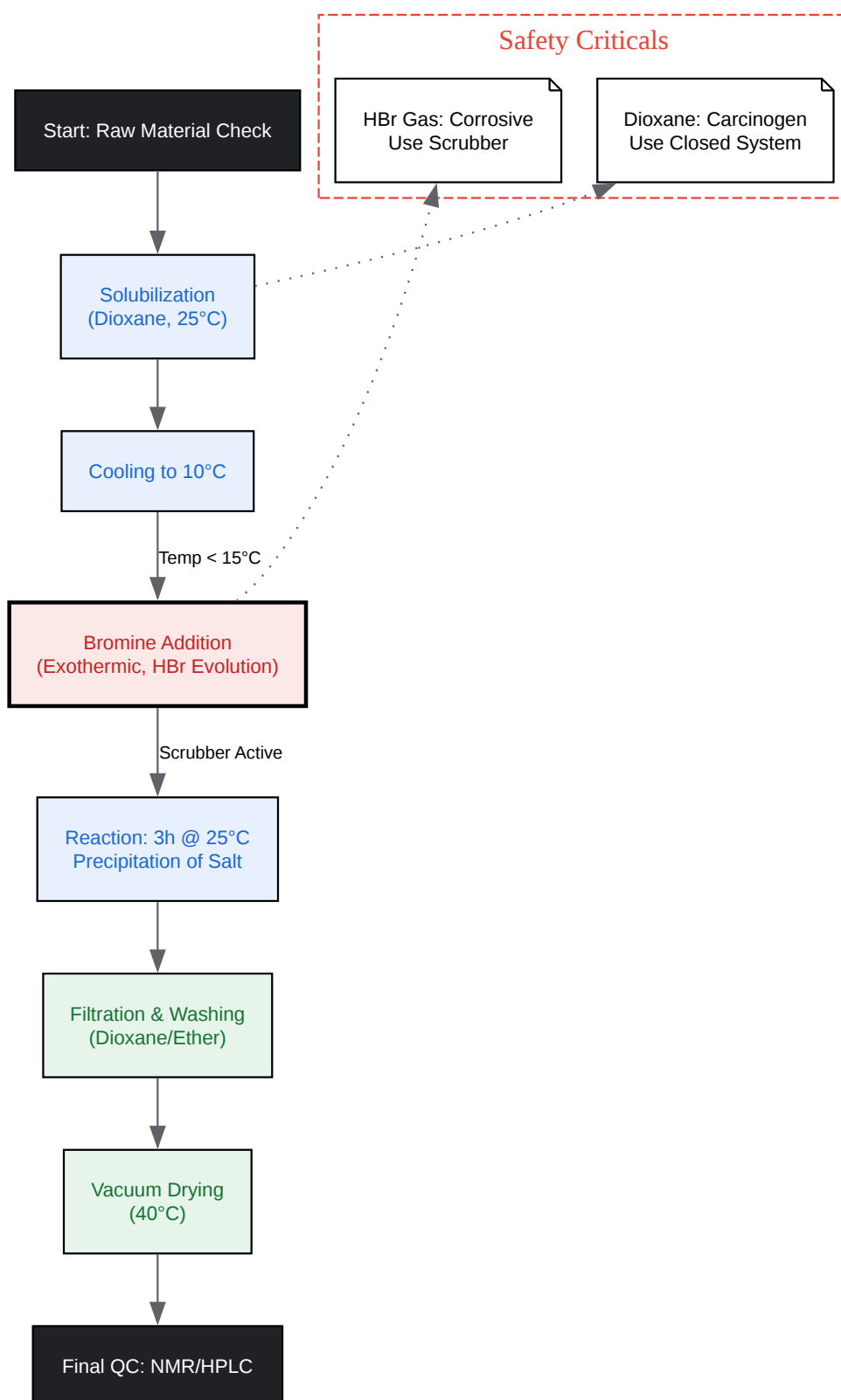
- Filter the slurry under vacuum.
- Wash 1: Wash the filter cake with fresh 1,4-dioxane to remove unreacted bromine and organic impurities.
- Wash 2: Wash with diethyl ether to remove residual dioxane and facilitate drying.
- Drying: Dry the solid under vacuum at 40°C for 12 hours.

Expected Results

- Appearance: Yellow to orange solid.
- Yield: 85–90%.
- Identity Verification:
 - ¹H NMR (DMSO-d₆): δ 7.57 (d, J=2.1 Hz, 1H, C4-H), 6.99 (d, J=2.2 Hz, 1H, C6-H), 6.28 (br s, 2H, NH₂). Note the meta coupling constant (~2 Hz) indicating 1,3-relationship between protons.
 - MS (ESI+): m/z = 233/235 (M+H of free base).

Process Flow & Safety Systems

The following diagram outlines the operational workflow and safety checkpoints.



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Caption: Operational workflow emphasizing temperature control and hazard management (HBr evolution).

Critical Process Parameters (CPP) & Troubleshooting

Parameter	Specification	Scientific Rationale
Temperature	10–15°C (Addition)	Low temperature suppresses the formation of N-bromo species and oxidation of the phenol ring.
Solvent Choice	1,4-Dioxane	Dioxane is a polar aprotic ether that dissolves the neutral precursor but precipitates the ionic hydrobromide salt, driving the reaction to completion (Le Chatelier's principle).
Stoichiometry	1.2 eq Br ₂	A slight excess ensures complete conversion. Large excess (>1.5 eq) leads to 4,5-dibromo impurities.
Atmosphere	Ambient/Air	Strictly inert atmosphere is not required, but moisture should be minimized to prevent HBr dilution.

References

- Patent: Tricyclic PI3K Inhibitor Compounds and Methods of Use. WO2017042182A1. (2017). Describes the specific bromination protocol of 2-amino-3-nitrophenol in dioxane.
- Compound Data: 2-Amino-5-bromo-3-nitrophenol. PubChem CID 59837821.[\[8\]](#) National Center for Biotechnology Information.

- Precursor Synthesis: Synthesis of 2-amino-5-nitrophenol (Analogous chemistry). ResearchGate.
- Commercial Source: 2-Amino-5-bromo-3-nitrophenol HBr Salt. Echemi.

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